2-Chloro-4-ethoxypyridine safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2-Chloro-4-ethoxypyridine*
CAS No.:	*52311-50-9*
Cat. No.:	*B183384*

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Technical Safety Profile: 2-Chloro-4-ethoxypyridine

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety information for **2-Chloro-4-ethoxypyridine** (CAS No. 131534-19-1). A comprehensive, officially recognized Safety Data Sheet (SDS) with a full GHS classification and detailed toxicological data is not publicly available at the time of this writing. The information herein is compiled from limited supplier data and analysis of structurally similar compounds. All personnel handling this chemical should exercise caution and adhere to standard laboratory safety protocols. The toxicological properties of this compound have not been thoroughly investigated.

Executive Summary

2-Chloro-4-ethoxypyridine is a substituted pyridine derivative used in research and development. Due to a lack of comprehensive safety testing, a definitive hazard profile has not been established. However, based on data from structurally related compounds and limited

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supplier information, it should be handled as a substance that is potentially harmful if ingested, inhaled, or absorbed through the skin. It is expected to be an irritant to the skin, eyes, and respiratory tract. Standard personal protective equipment (PPE) and engineering controls are essential to minimize exposure.

Identification

Identifier	Value
Chemical Name	2-Chloro-4-ethoxypyridine
CAS Number	131534-19-1
Molecular Formula	C_7H_8ClNO
Molecular Weight	157.60 g/mol
Synonyms	Not available

Physical and Chemical Properties

Limited quantitative data is available for the physical and chemical properties of **2-Chloro-4-ethoxypyridine**. The following table summarizes the available information.

Property	Value	Source
Boiling Point	230.9°C at 760 mmHg	ChemicalBook
Flash Point	93.5°C	ChemicalBook
Density	1.166 g/cm³	ChemicalBook
Appearance	Data not available	-
Solubility	Data not available	-

Hazard Identification and GHS Classification (Predicted)

Note: The following GHS classification is not official and is predicted based on the known hazards of similar pyridine and chloro-aromatic compounds. It should be used for preliminary

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hazard assessment only.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation

Predicted GHS Label Elements

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Predicted Hazard Statements

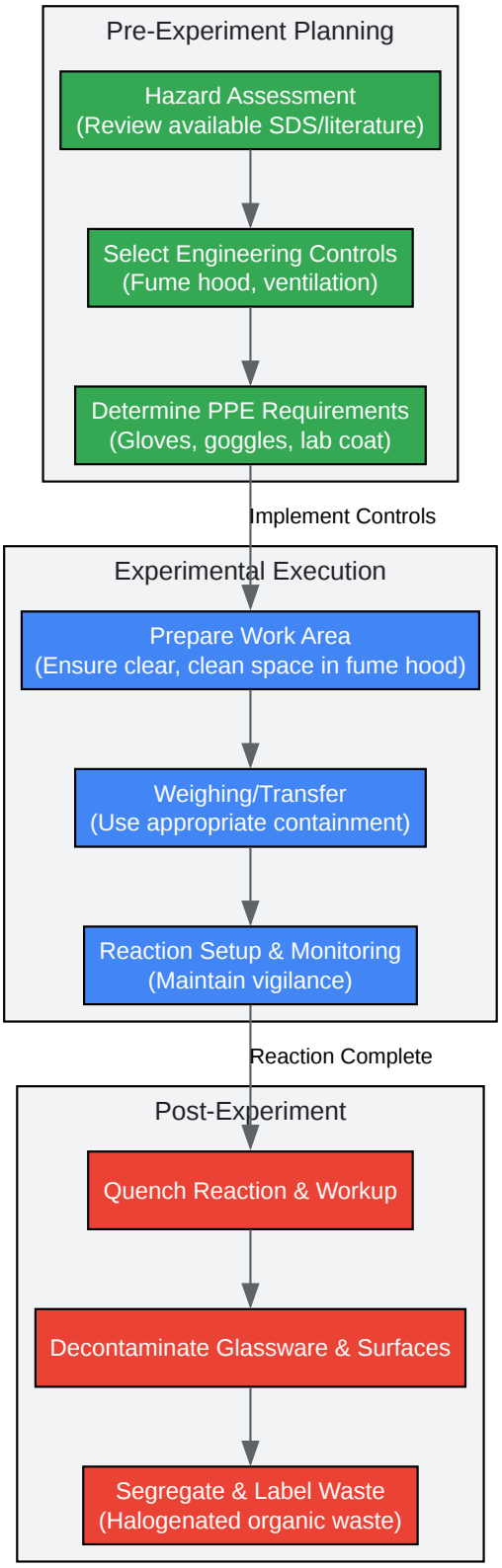
H302: Harmful if swallowed.
H312: Harmful in contact with skin.
H332: Harmful if inhaled.
H315: Causes skin irritation.
H319: Causes serious eye irritation.
H335: May cause respiratory irritation.

Signal Word

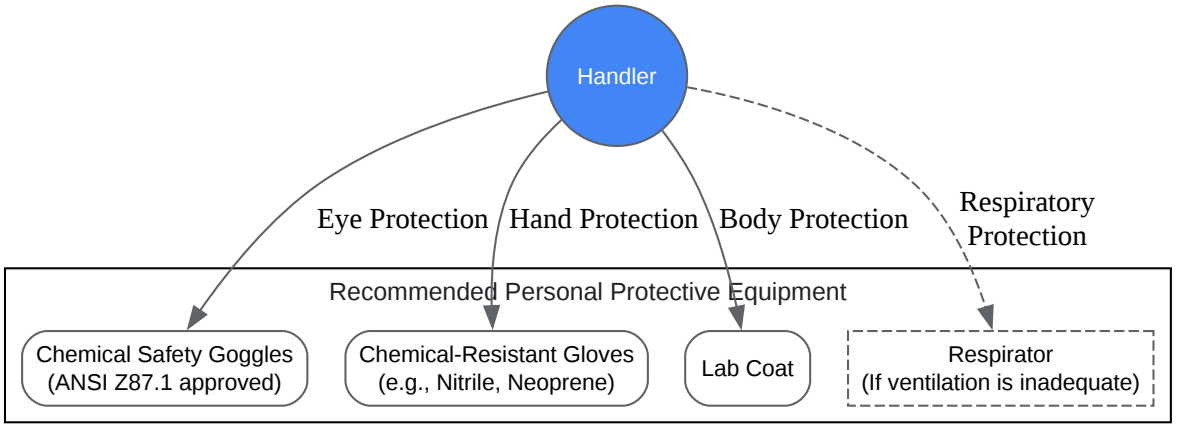
Warning

Predicted Hazard Pictograms

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